

Phenylthiolation of Enolates with Diphenyl Disulfide: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenyl disulfide

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This document provides a detailed protocol for the α -phenylthiolation of ketone enolates using **diphenyl disulfide**. This reaction is a fundamental method for the formation of carbon-sulfur bonds, yielding α -phenylthio ketones which are versatile intermediates in organic synthesis. These intermediates are valuable in drug development and medicinal chemistry for the synthesis of complex molecules and sulfur-containing heterocycles.

Introduction

The introduction of a phenylthio group at the α -position of a carbonyl compound is a common transformation in organic synthesis. The resulting α -phenylthio ketones can be further manipulated, for example, through oxidation to the corresponding sulfoxide followed by syn-elimination to introduce α,β -unsaturation in the carbonyl compound. The general scheme involves the deprotonation of a ketone with a strong base to form a nucleophilic enolate, which then attacks the electrophilic sulfur atom of **diphenyl disulfide**.

Data Presentation

The following table summarizes the yields of α -phenylthiolation for a variety of ketone substrates under typical reaction conditions. The reaction generally proceeds with good to excellent yields, depending on the substrate and specific conditions employed.

Ketone Substrate	Base	Solvent	Reaction Time	Yield (%)	Reference
Cyclohexanone	LDA	THF	2 h	95	[1] [2]
Cyclopentanone	LDA	THF	2 h	92	[1] [2]
Acetophenone	LDA	THF	1.5 h	88	[1] [2]
Propiophenone	LDA	THF	2 h	85	[1] [2]
2-Methylcyclohexanone	LDA	THF	3 h	78 (mixture of isomers)	[1] [2]
Acetone	NaH	THF	4 h	75	[3]
3-Pentanone	LDA	THF	2.5 h	82	[1] [2]

Note: Yields are for the isolated α -phenylthio ketone product. Reaction times and yields can vary based on the scale of the reaction and purity of reagents.

Experimental Protocols

This section provides a detailed, step-by-step protocol for the α -phenylthiolation of cyclohexanone as a representative example.

Materials and Reagents

- Cyclohexanone (freshly distilled)
- Diphenyl disulfide**
- Lithium diisopropylamide (LDA) solution in THF (commercially available or freshly prepared)
- Anhydrous tetrahydrofuran (THF)

- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Argon or Nitrogen gas for inert atmosphere
- Standard glassware for anhydrous reactions (flame-dried)
- Magnetic stirrer and stir bar
- Low-temperature thermometer
- Syringes and needles

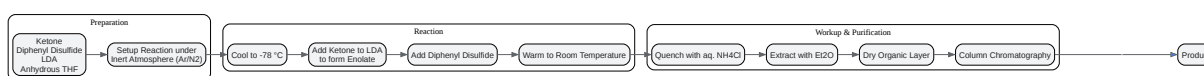
General Procedure for the α -Phenylthiolation of Cyclohexanone

- **Reaction Setup:** A flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a rubber septum, and a nitrogen or argon inlet is charged with anhydrous THF (e.g., 20 mL for a 10 mmol scale reaction).
- **Enolate Formation:** The flask is cooled to $-78\text{ }^\circ\text{C}$ in a dry ice/acetone bath. To the cold THF, add lithium diisopropylamide (LDA) solution (1.1 equivalents, e.g., 11 mmol) dropwise via syringe.
- **Ketone Addition:** Cyclohexanone (1.0 equivalent, e.g., 10 mmol) is then added dropwise to the LDA solution at $-78\text{ }^\circ\text{C}$. The resulting mixture is stirred at this temperature for 1 hour to ensure complete enolate formation.
- **Phenylthiolation:** A solution of **diphenyl disulfide** (1.1 equivalents, e.g., 11 mmol) in a minimum amount of anhydrous THF is prepared in a separate flame-dried flask under an inert atmosphere. This solution is then added dropwise to the enolate solution at $-78\text{ }^\circ\text{C}$ via syringe.

- **Reaction Progression:** The reaction mixture is stirred at -78°C for 1 hour and then allowed to warm to room temperature and stirred for an additional 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** The reaction is quenched by the slow addition of saturated aqueous ammonium chloride solution. The mixture is then transferred to a separatory funnel and diluted with diethyl ether. The organic layer is separated, and the aqueous layer is extracted with diethyl ether (2 x 20 mL).
- **Purification:** The combined organic layers are washed with water and then with brine, dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Isolation:** The crude product is purified by flash column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to afford the pure α -phenylthio cyclohexanone.

Mandatory Visualizations

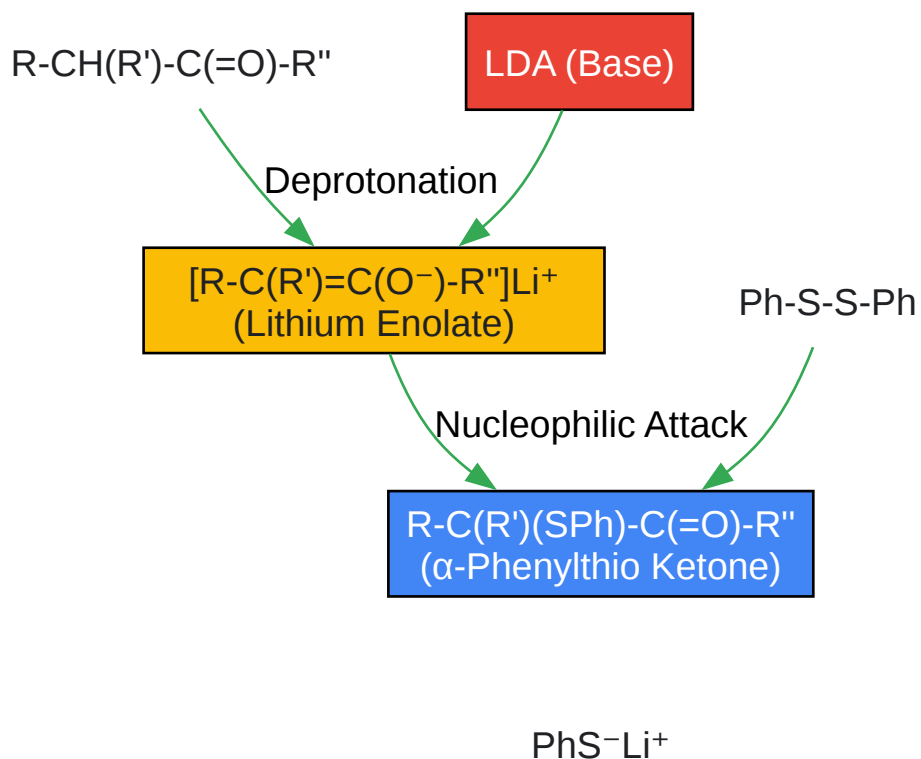
Reaction Workflow



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Caption: Experimental workflow for the phenylthiolation of enolates.

Reaction Mechanism



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Caption: General mechanism of enolate phenylthiolation.

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- To cite this document: BenchChem. [Phenylthiolation of Enolates with Diphenyl Disulfide: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at:

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